

2-Bromo-3-nitrophenol storage and handling guidelines

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Bromo-3-nitrophenol

Cat. No.: B027434

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An In-depth Technical Guide to the Storage and Handling of 2-Bromo-3-nitrophenol

This guide provides comprehensive information for researchers, scientists, and drug development professionals on the safe storage and handling of **2-Bromo-3-nitrophenol** (CAS No. 101935-40-4). Adherence to these guidelines is crucial for maintaining the integrity of the chemical and ensuring a safe laboratory environment.

Chemical Properties and Hazards

2-Bromo-3-nitrophenol is a chemical compound with the molecular formula $C_6H_4BrNO_3$.^{[1][2]} It is classified as an irritant and is harmful if swallowed, in contact with skin, or inhaled.^[1] It can cause skin irritation and serious eye irritation.^{[1][3]}

Table 1: Physical and Chemical Properties of **2-Bromo-3-nitrophenol**

Property	Value
Molecular Weight	218.00 g/mol ^[1]
Physical State	Solid ^[2]
Melting Point	145 °C ^[4]
Boiling Point	310.4°C at 760 mmHg ^[4]

Storage Guidelines

Proper storage of **2-Bromo-3-nitrophenol** is essential to maintain its stability and prevent hazardous situations.

Table 2: Recommended Storage Conditions

Parameter	Recommendation
Temperature	Store at room temperature.[2][4]
Container	Keep container tightly closed.[3][4][5][6][7]
Atmosphere	Store in a dry, cool, and well-ventilated place.[3][4][5][6][7] For long-term storage, keeping it in a dark place under an inert atmosphere is recommended.[2]
Light	Keep away from direct sunlight.[4]
Ignition Sources	Keep away from heat and sources of ignition.[4][5]

Handling Procedures

Due to its hazardous nature, strict handling protocols must be followed.

Personal Protective Equipment (PPE)

A comprehensive assessment of the risks should be conducted before handling. The following PPE is mandatory:

- Eye Protection: Chemical safety goggles or a face shield.[3][8]
- Hand Protection: Chemical-resistant gloves (e.g., nitrile rubber).[8][9]
- Body Protection: A lab coat or other protective clothing.[3][8][9]
- Respiratory Protection: A NIOSH/MSHA-approved respirator should be used when engineering controls are insufficient or during spill cleanup.[3][8][9]

Engineering Controls

- Ventilation: Work should be conducted in a well-ventilated area, preferably in a chemical fume hood.[\[3\]](#)[\[4\]](#)[\[8\]](#)
- Safety Equipment: Eyewash stations and safety showers must be readily accessible.[\[4\]](#)[\[8\]](#)

General Hygiene Practices

- Avoid contact with eyes, skin, and clothing.[\[3\]](#)[\[6\]](#)[\[8\]](#)
- Do not breathe dust, fumes, gas, mist, vapors, or spray.[\[3\]](#)[\[8\]](#)[\[9\]](#)
- Wash hands thoroughly after handling.[\[3\]](#)[\[6\]](#)[\[8\]](#)
- Do not eat, drink, or smoke in areas where the chemical is handled or stored.[\[5\]](#)[\[6\]](#)[\[8\]](#)

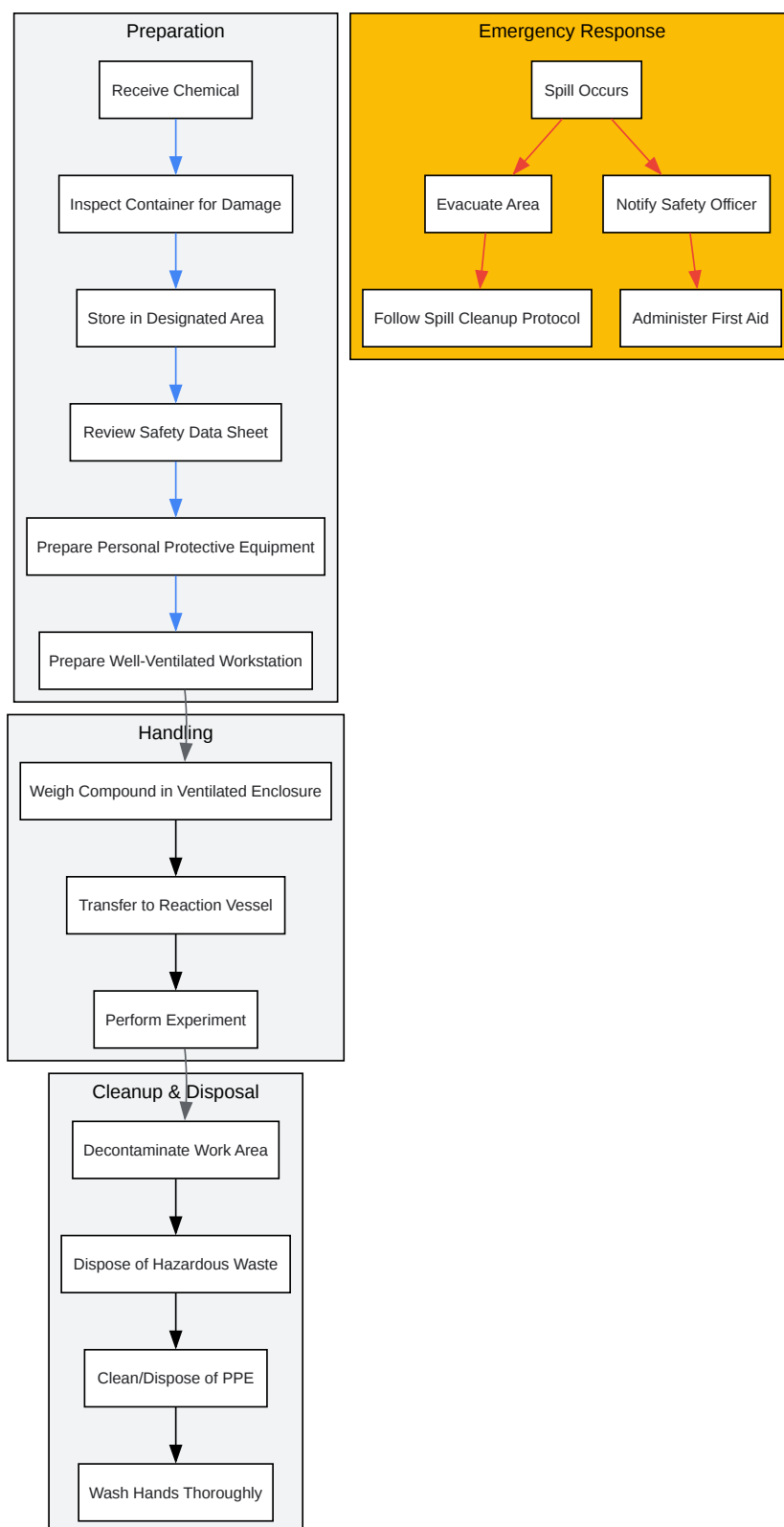
Incompatible Materials

To prevent hazardous reactions, **2-Bromo-3-nitrophenol** should not be stored with the following:

- Strong oxidizing agents[\[3\]](#)[\[4\]](#)[\[9\]](#)
- Strong bases[\[3\]](#)[\[7\]](#)
- Strong acids/alkalis[\[4\]](#)

Experimental Workflow for Safe Handling

The following diagram outlines the logical workflow for the safe handling of **2-Bromo-3-nitrophenol**, from receipt to disposal.



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Caption: Logical workflow for the safe handling of **2-Bromo-3-nitrophenol**.

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Address: 3281 E Guasti Rd

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Email: info@benchchem.com